

Application Notes and Protocols for Efficacy Studies of Lucidone C

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Compound of Interest

Compound Name: *Lucidone C*
CAS No.: 102607-23-8
Cat. No.: B15557237

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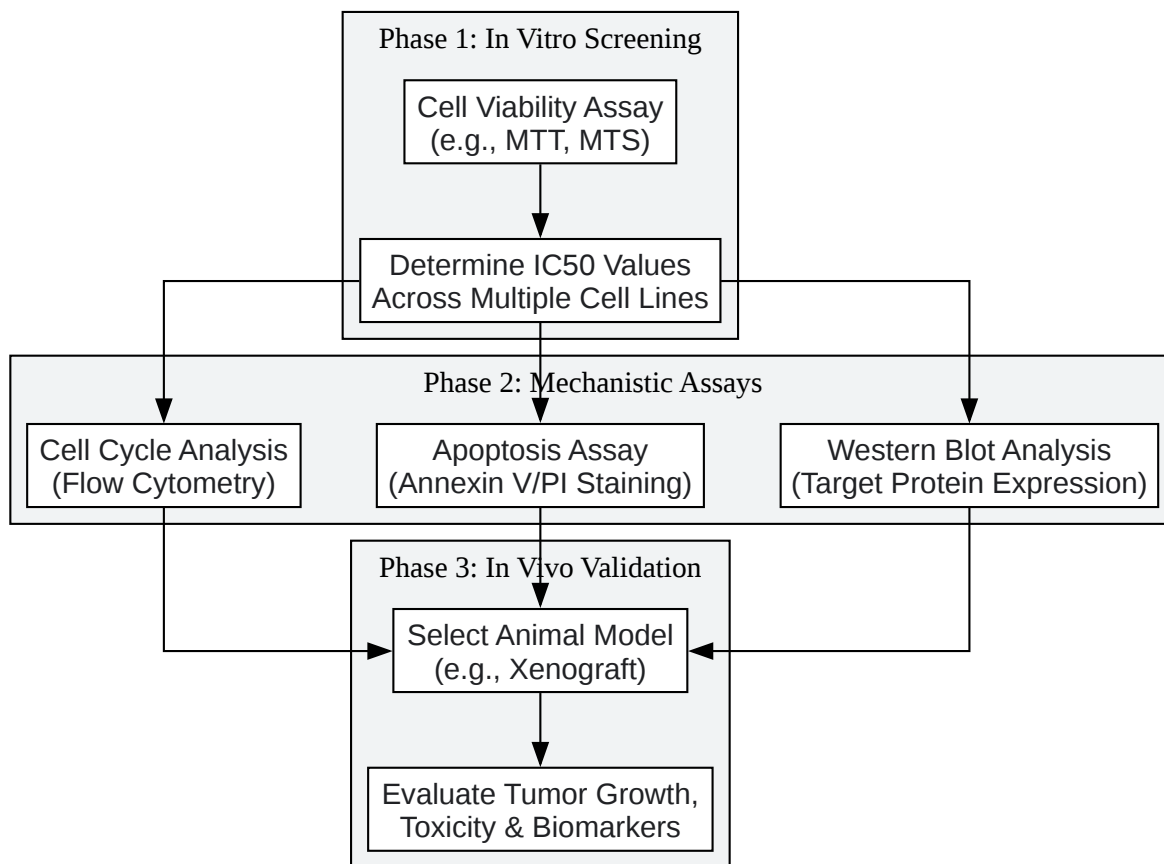
Audience: Researchers, scientists, and drug development professionals.

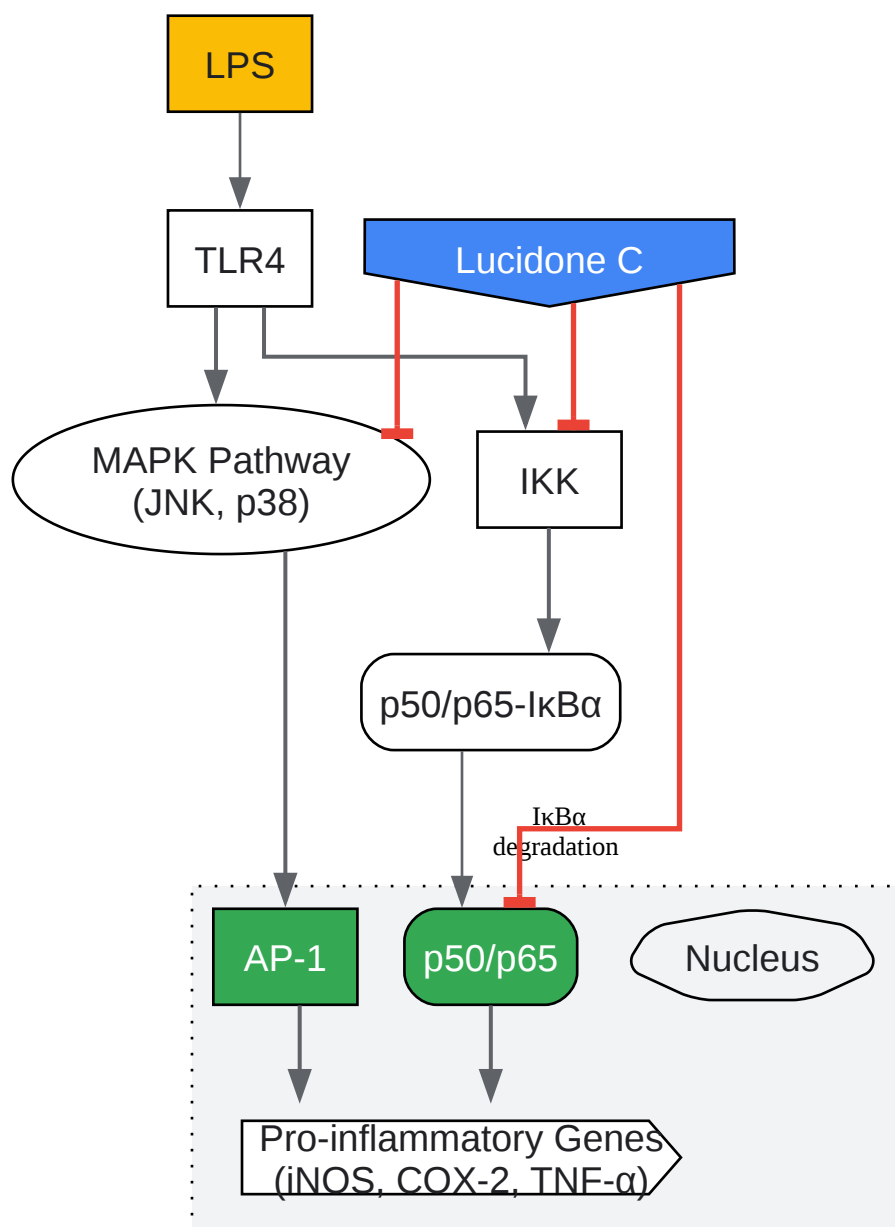
Introduction

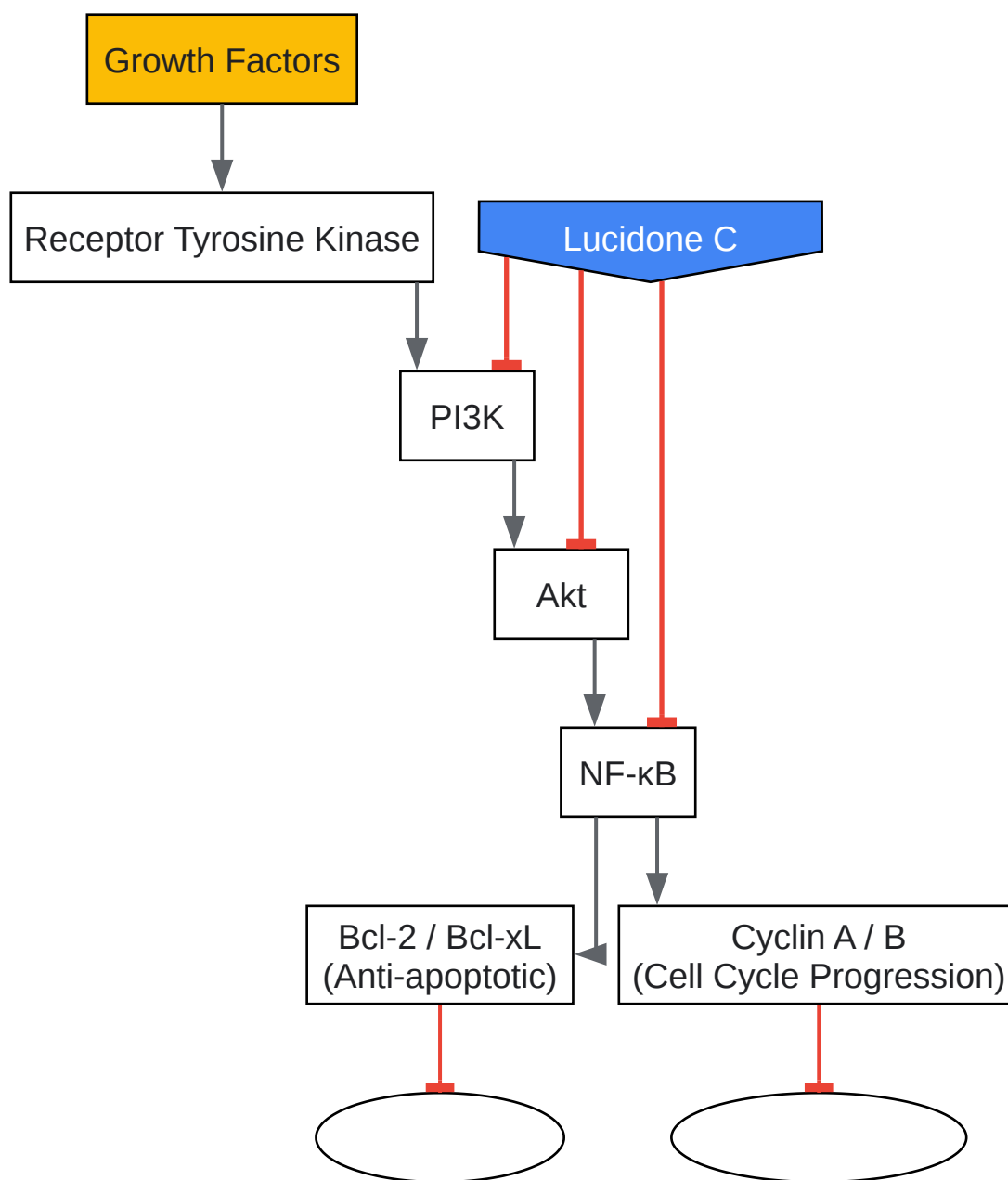
Lucidone C is a natural cyclopentenone isolated from the fruits of *Lindera erythrocarpa* Makino.[1][2] It has garnered significant interest within the scientific community due to its diverse pharmacological activities, including anti-inflammatory, antioxidant, anti-cancer, and anti-obesity effects.[3][4][5] The pleiotropic nature of **Lucidone C** stems from its ability to modulate multiple critical signaling pathways, such as NF- κ B, MAPK, and PI3K/Akt.[1][4][5] These application notes provide a comprehensive experimental framework for researchers to systematically evaluate the efficacy of **Lucidone C**, focusing primarily on its anti-cancer properties through detailed in vitro protocols and data presentation guidelines.

General Experimental Workflow

A typical efficacy study for a novel compound like **Lucidone C** follows a multi-stage process, beginning with broad screening and progressing to more specific mechanistic studies. The workflow ensures a systematic evaluation of the compound's biological activity.







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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. Anti-inflammatory effect of lucidone in mice via inhibition of NF-kappaB/MAP kinase pathway - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [3. Lucidone from Lindera erythrocarpa Makino fruits suppresses adipogenesis in 3T3-L1 cells and attenuates obesity and consequent metabolic disorders in high-fat diet C57BL/6 mice - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [4. Methyl lucidone induces apoptosis and G2/M phase arrest via the PI3K/Akt/NF-kB pathway in ovarian cancer cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [5. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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